Attana in Drug Discovery and Development: A Technical Guide

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Compound of Interest

Compound Name:	*Atana*
CAS No.:	*136849-69-9*
Cat. No.:	*B153167*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core principles and applications of Attana's label-free biosensor technology in the dynamic landscape of drug discovery and development. Attana's Quartz Crystal Microbalance (QCM) technology provides real-time, kinetic, and affinity data on molecular interactions, offering a significant advantage in the early-stage assessment of drug candidates. By enabling measurements on living cells and in complex biological samples, the Attana platform delivers more biologically relevant data, leading to more informed decision-making and a higher probability of success in clinical trials.

Core Technology: Quartz Crystal Microbalance (QCM)

Attana's biosensors are built upon the principle of Quartz Crystal Microbalance (QCM), a highly sensitive mass-sensing technology. The core of the system is a thin quartz crystal that oscillates at a stable resonance frequency when a voltage is applied.[1] This frequency is directly proportional to the mass of the crystal. When molecules bind to the sensor surface, the

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total mass increases, leading to a decrease in the resonance frequency. This change in frequency is measured in real-time, providing a direct measure of the binding event.[1][2]

The Attana system utilizes a continuous flow-through design, where the analyte (e.g., a drug candidate) is injected over a sensor chip where the target (e.g., a protein or a cell) is immobilized.[3] The real-time monitoring of the frequency shift allows for the determination of key kinetic parameters, including the association rate constant (k_a), the dissociation rate constant (k_e), and the equilibrium dissociation constant (K_e), which is a measure of affinity.[4]

Below is a diagram illustrating the fundamental working principle of the Attana QCM biosensor.

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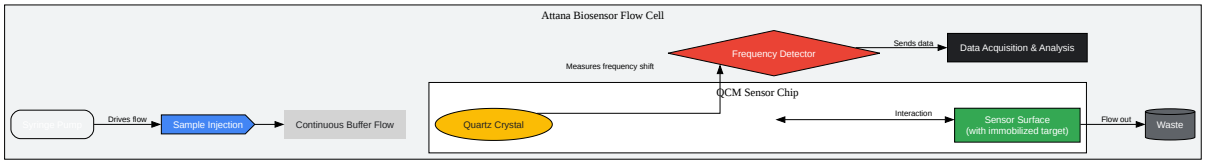

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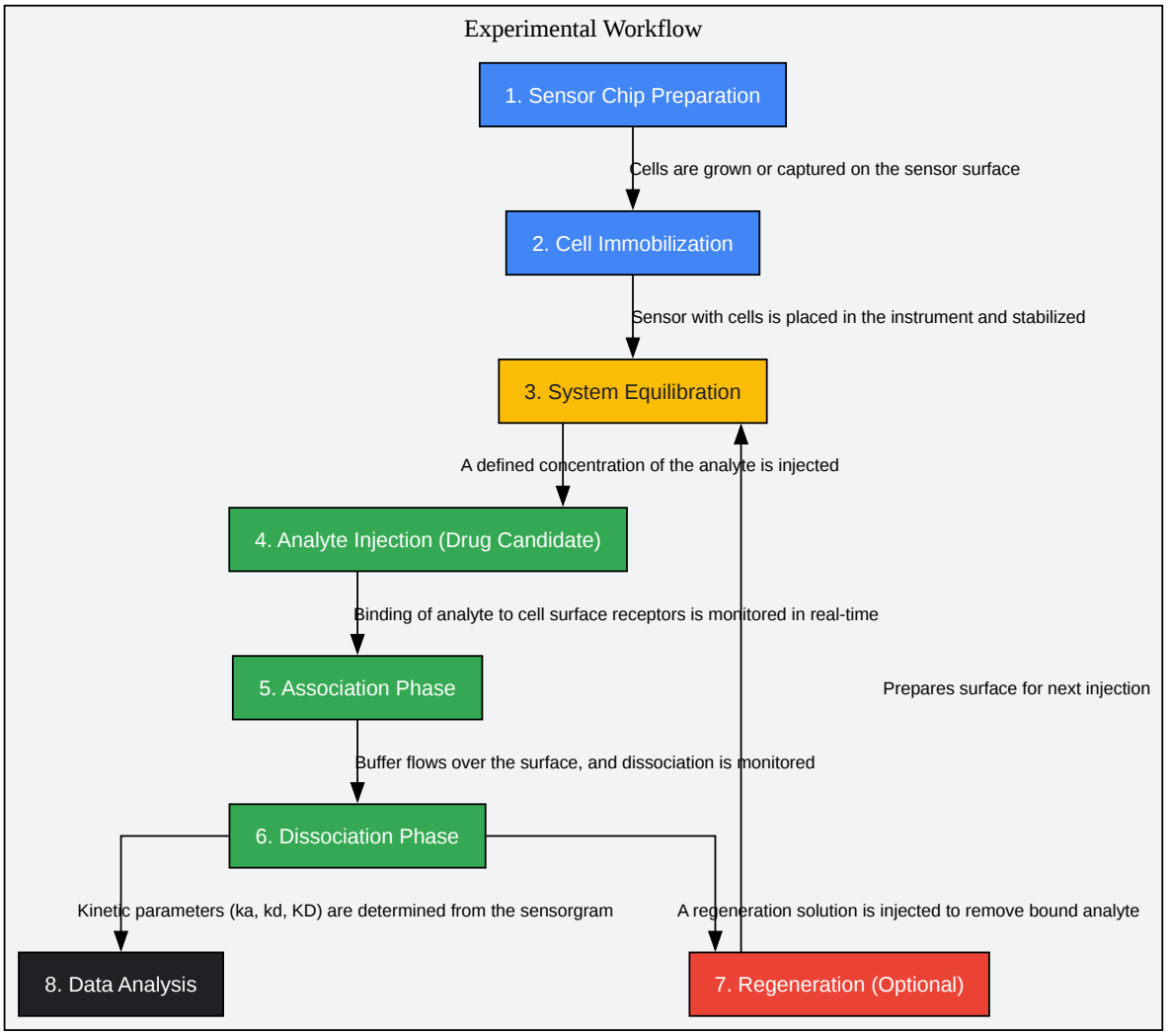

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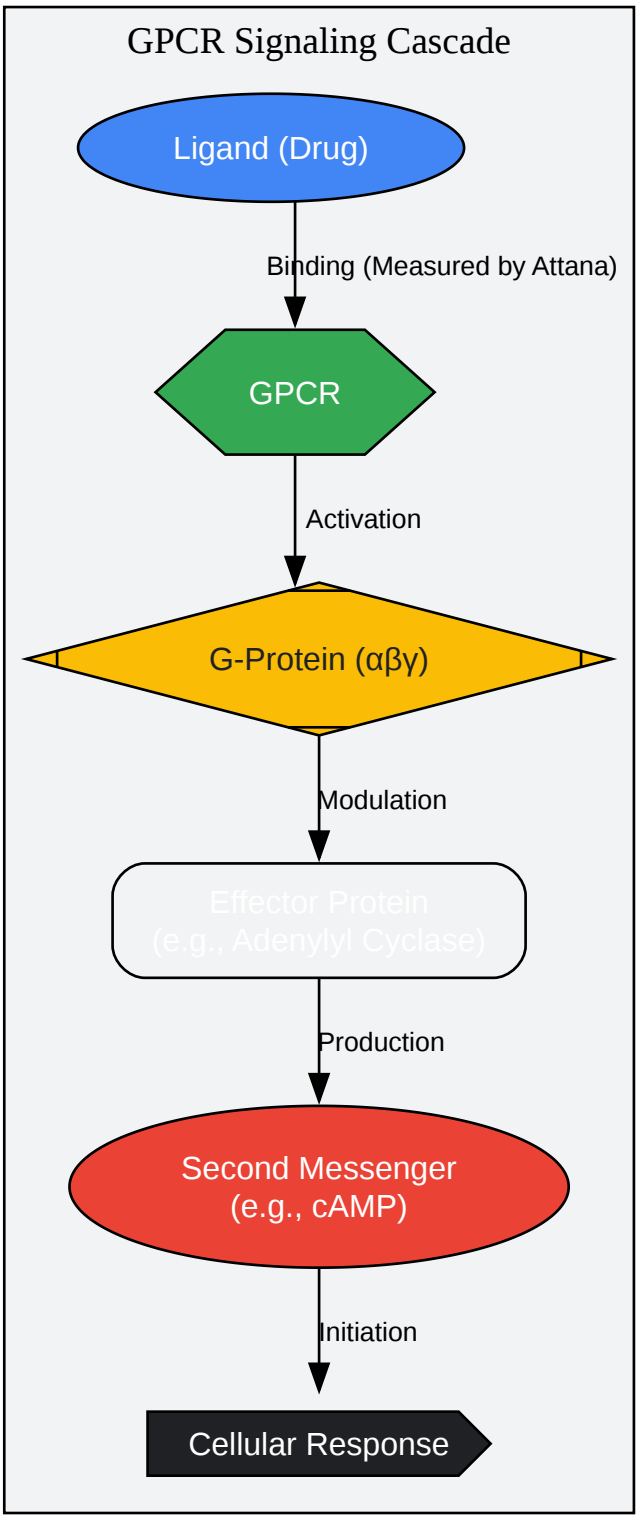

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